

Identifying "LT175" for Proper Disposal

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Compound of Interest

Compound Name:	LT175
CAS No.:	862901-87-9
Cat. No.:	B15544120

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The request for disposal procedures for "**LT175**" is ambiguous as searches have revealed multiple substances designated with "175". To ensure accurate and safe handling and disposal guidance, it is crucial to first correctly identify the specific substance in question.

Initial research has identified the following potential candidates for "**LT175**":

- Lutetium-175 Oxide: A stable isotope of lutetium, appearing as a white crystalline powder.[\[1\]](#)
- 2,4-DB 175: An herbicide containing 4-(2,4-Dichlorophenoxy)butyric acid dimethylamine salt.
[\[2\]](#)
- Ilocut 175: A metalworking fluid.[\[3\]](#)
- LUS-175 White: A UV inkjet ink.[\[4\]](#)

The chemical properties and associated hazards of these substances vary significantly, and therefore, their proper disposal procedures will be distinct. For instance, the disposal of a stable metallic oxide will differ fundamentally from that of a liquid herbicide or a commercial ink product.

To provide you with the essential safety and logistical information for proper disposal, please specify which of these, or another substance you are referring to as "LT175". Once the substance is clearly identified, detailed, step-by-step guidance on its safe disposal in a laboratory setting can be provided, including any necessary personal protective equipment (PPE), waste containment, and regulatory compliance.

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References

- [1. buyisotope.com](https://www.buyisotope.com) [[buyisotope.com](https://www.buyisotope.com)]
- [2. cdms.telusagcg.com](https://cdms.telusagcg.com) [cdms.telusagcg.com]
- [3. msdspds.castrol.com](https://msdspds.castrol.com) [msdspds.castrol.com]
- [4. singapore.mimaki.com](https://singapore.mimaki.com) [singapore.mimaki.com]
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